

A Comprehensive Technical Guide to Dicyclopentadiene Diepoxide for Advanced Research

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Compound of Interest

Compound Name: *Dicyclopentadiene diepoxide*

Cat. No.: *B146624*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide serves as a core technical resource on the fundamental properties of **dicyclopentadiene diepoxide** (DCPDDE). It is intended to provide researchers, scientists, and professionals in drug development with essential data and methodologies for the effective utilization of this compound in their work.

Core Chemical and Physical Properties

Dicyclopentadiene diepoxide is a versatile chemical intermediate with the molecular formula $C_{10}H_{12}O_2$ and a molecular weight of 164.20 g/mol ^[1] It is also known by several synonyms, including bicyclopentadiene diepoxide and 4,10-dioxapentacyclo[6.3.1.0^{2,7}.0^{3,5}.0^{9,11}]dodecane. ^[1] The compound typically appears as a white to yellow-beige crystalline solid. ^[1]

Tabulated Physical and Chemical Data

Property	Value	Source(s)
CAS Number	81-21-0	[1]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1]
Molecular Weight	164.20 g/mol	[1]
Appearance	White to yellow-beige crystals or crystalline powder	[1]
Melting Point	185-189 °C	[1]
Boiling Point	326 °C	[1]
Density	1.331 g/cm ³	[1]
Solubility	Soluble in water	[1]

Synthesis and Purification Protocols

Synthesis of Dicyclopentadiene Diepoxide via Epoxidation

A common method for the synthesis of **dicyclopentadiene diepoxide** is the epoxidation of dicyclopentadiene using a peroxy acid, such as peracetic acid.

Materials:

- Dicyclopentadiene (DCPD)
- Peracetic acid (40% solution)
- Sodium acetate
- Acetic anhydride
- A suitable solvent (e.g., methylene chloride)
- Cooling bath (ice-water)

- Reaction flask with stirrer and dropping funnel

Procedure:

- A mixture of dicyclopentadiene and sodium acetate is prepared in a reaction flask and cooled to 40°C with stirring.
- A 40% solution of peracetic acid is added dropwise to the mixture over a period of 2 hours, maintaining the temperature between 40 and 45°C using a cooling bath.
- Following the addition of peracetic acid, acetic anhydride is added over 30 minutes at the same temperature.
- The reaction mixture is then stirred for an additional hour at room temperature to ensure completion of the reaction.
- The resulting **dicyclopentadiene diepoxide** can then be isolated from the reaction mixture.

This protocol is adapted from a patented synthesis method and a similar epoxidation procedure for a related compound. Researchers should optimize the conditions for their specific requirements.

Purification by Recrystallization

Purification of the crude **dicyclopentadiene diepoxide** can be achieved through recrystallization.

General Procedure:

- Solvent Selection: Choose a solvent in which the **dicyclopentadiene diepoxide** is highly soluble at elevated temperatures but sparingly soluble at lower temperatures.
- Dissolution: Dissolve the crude product in the minimum amount of the chosen hot solvent to form a saturated solution.
- Cooling: Allow the solution to cool slowly and undisturbed. Crystals of the purified **dicyclopentadiene diepoxide** will form as the solubility decreases.

- Isolation: Collect the crystals by filtration.
- Washing: Wash the collected crystals with a small amount of the cold solvent to remove any remaining impurities.
- Drying: Dry the purified crystals, for example, in a vacuum oven.

Spectral Characterization Data

While dedicated, publicly available spectra for **dicyclopentadiene diepoxide** are limited, the following provides an overview of expected spectral characteristics based on related compounds and general principles.

¹H NMR Spectroscopy

The proton NMR spectrum of **dicyclopentadiene diepoxide** is expected to show signals corresponding to the protons in the strained epoxy rings. Based on data from DCPD-modified polyesters containing epoxy groups, the chemical shifts of the protons in the vicinity of the epoxy groups are anticipated to be in the range of $\delta = 3.2\text{-}3.5$ ppm.^[2]

¹³C NMR Spectroscopy

The carbon NMR spectrum will provide information on the different carbon environments within the molecule. The carbon atoms of the epoxide rings are expected to resonate at a characteristic chemical shift. For general epoxides, these carbons typically appear in the range of 40-60 ppm.

FTIR Spectroscopy

The infrared spectrum is a valuable tool for confirming the presence of the epoxide functional groups. A key characteristic absorption band for the C-O stretching of the epoxide ring is expected to be observed. While a specific peak list for DCPDDE is not readily available, a supplier's specification sheet confirms the material's identity via FTIR.

Mass Spectrometry

Mass spectrometry will provide information on the molecular weight and fragmentation pattern of the molecule. The molecular ion peak should correspond to the molecular weight of

dicyclopentadiene diepoxide (164.20 g/mol). The fragmentation pattern will be influenced by the strained ring system and the presence of the oxygen atoms.

Reactivity and Potential Applications

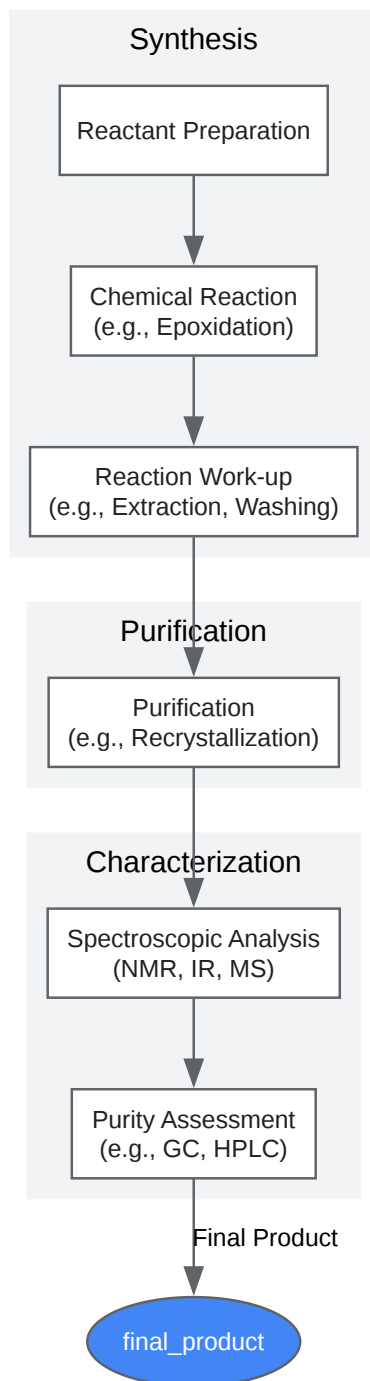
Dicyclopentadiene diepoxide is a reactive intermediate primarily used in the production of epoxy resins, plasticizers, and protective coatings.^[1] Its two epoxide rings offer sites for various nucleophilic ring-opening reactions, making it a valuable building block in polymer chemistry. The resulting polymers can exhibit desirable properties such as high thermal stability and chemical resistance.^{[3][4]}

Visualized Workflows and Mechanisms

General Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of a chemical compound like **dicyclopentadiene diepoxide**.

General Workflow for Synthesis and Characterization

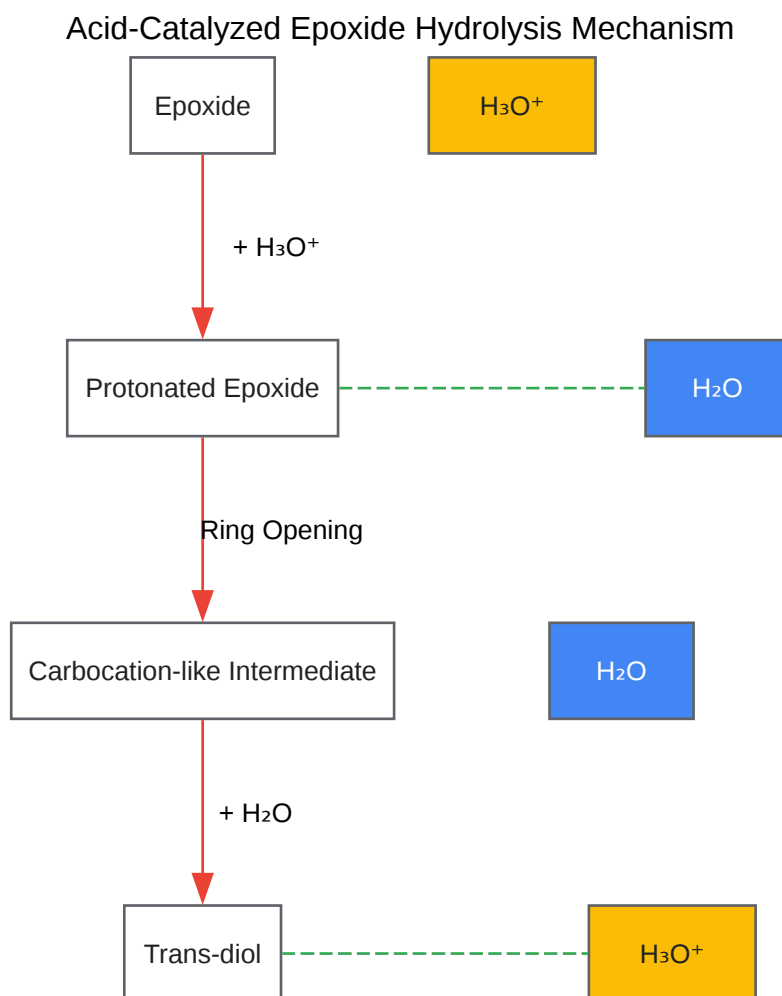


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Caption: A typical workflow for chemical synthesis and characterization.

Acid-Catalyzed Hydrolysis of an Epoxide

This diagram illustrates the mechanism of acid-catalyzed ring-opening of an epoxide, a fundamental reaction relevant to the reactivity of **dicyclopentadiene diepoxide**.



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Caption: Mechanism of acid-catalyzed epoxide ring-opening.

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